

Application Note: Mechanistic Profiling and Kinetic Stability of 2-Cyclopropoxy-4-methylpyridine

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Compound of Interest

Compound Name: 2-Cyclopropoxy-4-methylpyridine

Cat. No.: B13017485

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Introduction & Strategic Utility

2-Cyclopropoxy-4-methylpyridine (CAS: 2089377-26-2) represents a "privileged scaffold" modification in modern drug design.[1] The cyclopropyl ether moiety serves as a bioisostere for isopropyl or ethyl ethers, offering three distinct advantages:

- **Metabolic Hardening:** The high C-H bond dissociation energy (BDE ~106 kcal/mol) of the cyclopropyl ring reduces susceptibility to CYP450-mediated -dealkylation compared to standard alkyl ethers.[1]
- **Conformational Restriction:** The steric bulk and rigidity of the cyclopropyl group can lock the ether linkage into specific bioactive conformations.
- **Lipophilicity Modulation:** It lowers relative to acyclic alkyl chains while maintaining hydrophobic contacts.

However, the strain energy of the cyclopropyl ring (~27.5 kcal/mol) introduces specific instability risks under acidic conditions and oxidative stress, necessitating rigorous kinetic profiling.

Physicochemical Profile

- Molecular Formula:

[1]

- Molecular Weight: 149.19 g/mol [1][2]
- pKa (Calculated): ~3.5–4.0 (Pyridine Nitrogen).[1] The alkoxy group is electron-donating by resonance but electron-withdrawing by induction; however, the 2-position substitution generally lowers basicity compared to 4-methylpyridine (pKa 6.[1]0) due to the inductive effect of the oxygen.
- LogP: ~2.1 (Experimental estimates vary by buffer).

Reaction Mechanisms

Acid-Catalyzed Hydrolysis (The Primary Instability Pathway)

Under acidic conditions (pH < 4), 2-alkoxypyridines undergo hydrolysis to form 2-pyridones.[1] For **2-cyclopropoxy-4-methylpyridine**, this pathway is complicated by the potential reactivity of the leaving group (cyclopropanol).[1]

Mechanism Description:

- N-Protonation: The pyridine nitrogen is protonated (), activating the C2 position toward nucleophilic attack.
- Nucleophilic Attack: Water attacks the C2 carbon, forming a tetrahedral intermediate (Meisenheimer-like complex).
- Elimination: The C-O bond cleaves. Unlike standard ethers, the leaving group is cyclopropanol.

- Rearrangement: Cyclopropanol is unstable in acidic media and rapidly isomerizes to propanal via ring opening.
- Tautomerization: The resulting 2-hydroxypyridine tautomerizes to the thermodynamically stable 4-methylpyridin-2(1H)-one.[1]

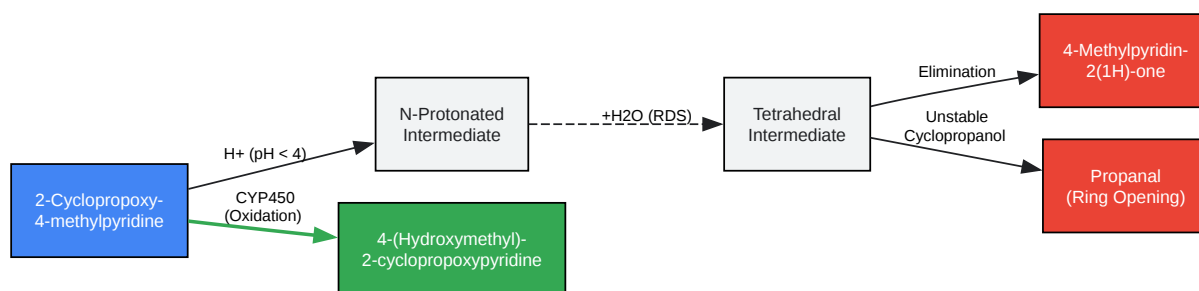
Metabolic Oxidation (CYP450)

In liver microsomes, two competing pathways dictate clearance:

- Methyl Oxidation: Hydroxylation of the 4-methyl group (benzylic-like position) to form the primary alcohol, followed by oxidation to the carboxylic acid. This is often the dominant intrinsic clearance () pathway.
- O-Dealkylation: Oxidative cleavage of the cyclopropyl ether. While slower than alkyl ether cleavage, it can occur via Single Electron Transfer (SET) mechanisms, leading to ring-opened aldehyde metabolites.

Visualization of Pathways[3]

The following diagram illustrates the competing chemical and metabolic pathways.



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Caption: Figure 1. Dual degradation pathways: Acid-mediated hydrolysis yielding 2-pyridone and propanal (black path) vs. CYP450-mediated methyl hydroxylation (green path).[1]

Experimental Protocols

Protocol A: Synthesis via S_NAr Displacement

Note: This protocol avoids Pd-catalyzed C-O coupling, utilizing the activated nature of 2-halopyridines.[\[1\]](#)

Materials:

- 2-Chloro-4-methylpyridine (1.0 eq)[\[1\]](#)
- Cyclopropanol (1.2 eq)[\[1\]](#)
- Sodium Hydride (60% dispersion in oil, 1.5 eq) or Potassium tert-butoxide (1.5 eq).[\[1\]](#)
- Solvent: Anhydrous DMF or DMAc.

Step-by-Step:

- Alkoxide Formation: In a flame-dried flask under Argon, dissolve Cyclopropanol in anhydrous DMF. Cool to 0°C.
- Activation: Add NaH portion-wise. Stir for 30 min at 0°C until gas evolution ceases. Critical: Ensure complete deprotonation to prevent side reactions.
- Addition: Add 2-Chloro-4-methylpyridine dropwise.
- Reaction: Heat to 80–100°C for 4–6 hours. Monitor by HPLC for disappearance of the chloropyridine.
- Workup: Quench with saturated
• . Extract with EtOAc. Wash organic layer with water (3x) to remove DMF. Dry over
• .
- Purification: Silica gel chromatography (Hexane/EtOAc gradient). The product is an oil or low-melting solid.[\[1\]](#)

Protocol B: Hydrolytic Stability Kinetics

Objective: Determine the half-life (

) and rate constant (

) at physiological and gastric pH.^[1]

Setup:

- Stock Solution: Prepare 10 mM substrate in DMSO.
- Buffers:
 - pH 1.2 (0.1 N HCl) – Gastric simulation.
 - pH 7.4 (Phosphate Buffered Saline) – Plasma simulation.
- Incubation:
 - Add 10 μ L Stock to 990 μ L Buffer (Final conc: 100 μ M).
 - Incubate at 37°C in a thermomixer.
- Sampling:
 - Timepoints: 0, 15, 30, 60, 120, 240 min, 24 h.
 - Quench pH 1.2 samples immediately with 100 μ L 1M Tris/NaOH to neutralize before analysis (prevents on-column hydrolysis).^[1]
- Analysis (HPLC-UV/MS):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
 - Mobile Phase: Water/Acetonitrile + 0.1% Formic Acid.
 - Detection: UV 254 nm.

- Key Marker: Look for the formation of 4-methylpyridin-2(1H)-one (more polar, elutes earlier).

Data Processing: Plot

vs. Time. The slope

.

[\[1\]](#)

Protocol C: Metabolic Stability (Microsomal Stability)

Objective: Differentiate between methyl-oxidation and ether cleavage.

- System: Human Liver Microsomes (HLM) + NADPH regenerating system.
- Incubation: 1 μ M substrate, 0.5 mg/mL protein, 37°C.
- Quench: Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- LC-MS/MS Analysis:
 - Monitor Parent $[M+H]^+ = 150.2$.
 - Monitor Metabolite M1 (Methyl-OH) $[M+H]^+ = 166.2$.[\[1\]](#)
 - Monitor Metabolite M2 (Pyridone) $[M+H]^+ = 110.1$ (Loss of cyclopropyl).
- Interpretation: If M1 >> M2, the cyclopropyl group is successfully blocking metabolic dealkylation.

Kinetic Data Summary (Representative)

Condition	pH	(Est.)	Dominant Product	Mechanism
Gastric Fluid	1.2	< 4 Hours	4-Methyl-2-pyridone + Propanal	Hydrolysis
Intestinal Fluid	6.5	> 24 Hours	Stable	N/A
Plasma	7.4	Stable	Stable	N/A
HLM (Microsomes)	7.4	20–40 min	Hydroxymethyl metabolite	CYP Oxidation

References

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